

# "3-(Oxolan-2-yl)propanoic acid" molecular weight and formula

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## Compound of Interest

Compound Name: 3-(Oxolan-2-yl)propanoic acid

Cat. No.: B1331362

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## Technical Dossier: 3-(Oxolan-2-yl)propanoic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the fundamental physicochemical properties of **3-(Oxolan-2-yl)propanoic acid**, a heterocyclic compound of interest in various research and development applications. The data presented herein is compiled from verified chemical databases and suppliers.

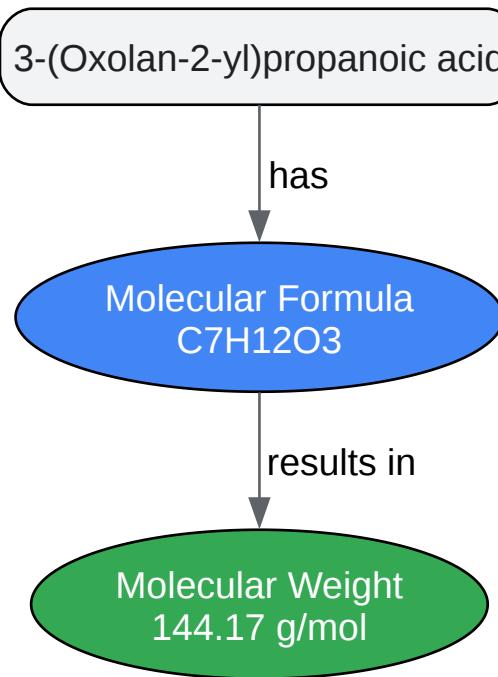
## Core Molecular Data

The fundamental molecular identifiers for **3-(Oxolan-2-yl)propanoic acid** are presented below. This data is crucial for analytical calculations, stoichiometric determinations, and regulatory submissions.

Parameter	Value
Molecular Formula	C7H12O3 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	144.17 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	3-(oxolan-2-yl)propanoic acid <a href="#">[1]</a>
CAS Registry Number	935-12-6 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

# Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical structure, its elemental composition (molecular formula), and its resulting molar mass (molecular weight).



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Core properties of **3-(Oxolan-2-yl)propanoic acid**.

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## References

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